

molecular weight and formula of 2-Bromo-4-iodobenzamide

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Compound of Interest

Compound Name: **2-Bromo-4-iodobenzamide**

Cat. No.: **B1447311**

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Core Physicochemical & Structural Data

A foundational understanding of a molecule's properties is paramount for its effective use in any research or development pipeline. **2-Bromo-4-iodobenzamide** is a di-halogenated aromatic compound whose structure offers distinct reactivity at multiple sites, a feature highly valued in combinatorial chemistry and lead optimization.

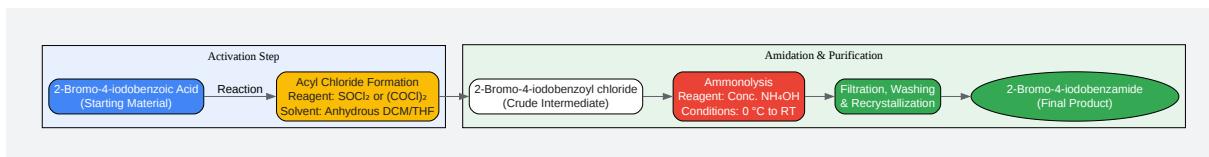
Quantitative Data Summary

The essential physicochemical properties of **2-Bromo-4-iodobenzamide** are summarized below for quick reference.

Property	Value
Molecular Formula	C ₇ H ₅ BrINO ^{[1][2]}
Molecular Weight	325.93 g/mol ^{[1][2][3]}
IUPAC Name	2-bromo-4-iodobenzamide
CAS Number	1261516-26-0 ^{[1][4]}
Canonical SMILES	C1=CC(=C(C=C1)Br)C(=O)N ^[1]
Appearance	Typically an off-white to pale beige solid
Storage	Keep in a dark place, Sealed in dry, Room Temperature ^[1]

Molecular Structure Diagram

The unique substitution pattern of **2-Bromo-4-iodobenzamide** is the source of its synthetic versatility. The bromine and iodine atoms, along with the amide group, provide multiple handles for subsequent chemical modifications.



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